

Application Notes and Protocols for UBP710

Enzymatic Assay

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Compound of Interest

Compound Name: UBP710

Cat. No.: B15575262

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These application notes provide a detailed protocol for performing an enzymatic assay for **UBP710**, a deubiquitinating enzyme (DUB). The protocol is designed for the screening of potential inhibitors and for characterizing the enzymatic activity of **UBP710**.

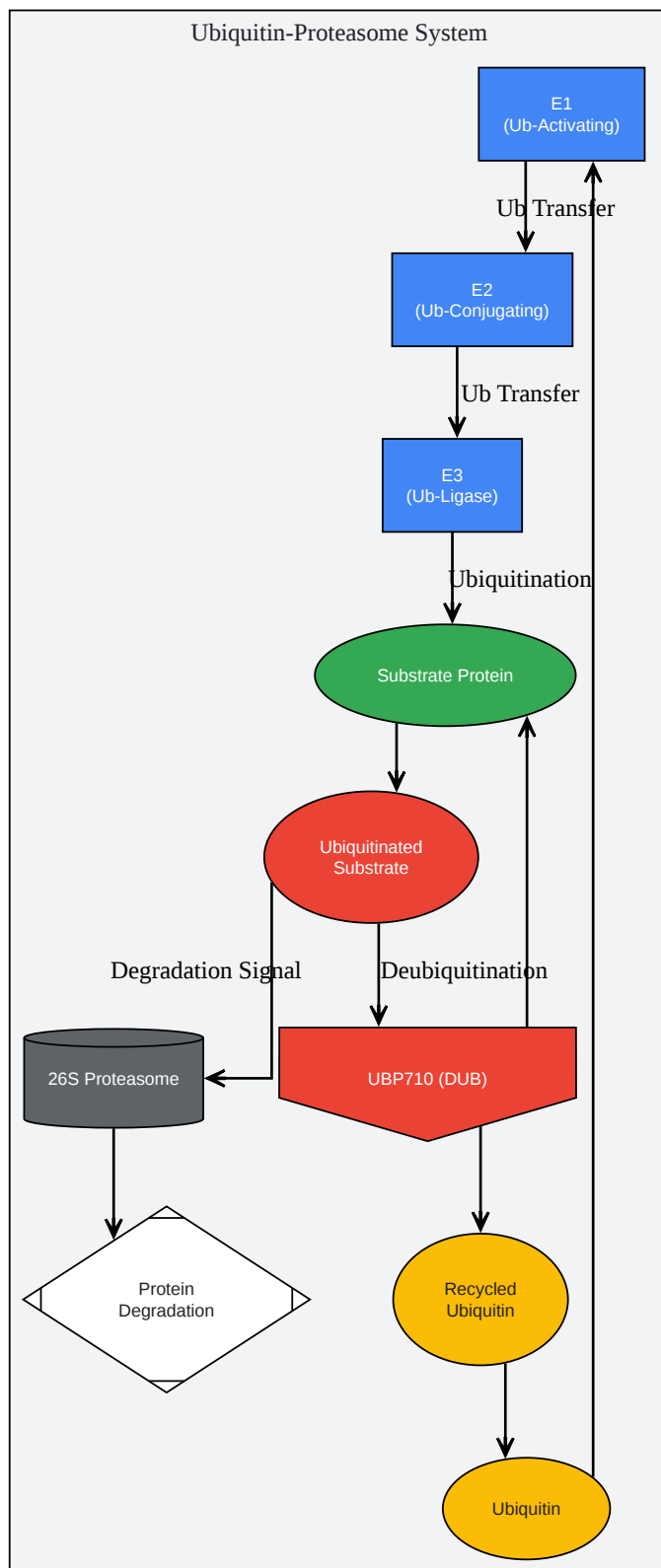
Introduction

The ubiquitin-proteasome system (UPS) is a critical pathway for protein degradation and regulation of various cellular processes, including cell cycle progression, signal transduction, and apoptosis.^{[1][2]} Deubiquitinating enzymes (DUBs) are key regulators of the UPS, as they remove ubiquitin from substrate proteins, thereby reversing the ubiquitination signal.^[2] The dysregulation of DUBs has been implicated in numerous diseases, making them attractive therapeutic targets.^[1]

UBP710 is a cysteine protease that cleaves the isopeptide bond between ubiquitin and its target proteins. To facilitate the discovery of novel **UBP710** inhibitors, a robust and sensitive enzymatic assay is essential. This document describes a fluorescence-based assay using Ubiquitin-Rhodamine 110 (Ub-Rho110) as a substrate.^{[1][3]} Cleavage of this substrate by **UBP710** results in an increase in fluorescence, which can be monitored in real-time.^[1]

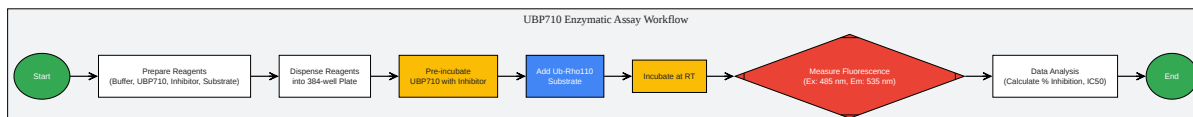
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general ubiquitin-proteasome signaling pathway and the experimental workflow for the **UBP710** enzymatic assay.



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Caption: Ubiquitin-Proteasome Signaling Pathway.



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